

# Essential Safety and Logistical Information for Handling Lithium Myristate

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## Compound of Interest

Compound Name: *Lithium myristate*

Cat. No.: B1629786

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance on the proper handling, storage, and disposal of **Lithium myristate**, a compound used as an emulsifying agent and stabilizer. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

## Hazard Identification and Classification

**Lithium myristate** is classified as causing serious eye irritation (GHS Hazard statement H319).<sup>[1][2]</sup> While some sources indicate it may not meet all GHS hazard criteria, a significant majority of notifications to the ECHA C&L Inventory include this warning.<sup>[1]</sup> Therefore, it is crucial to handle this chemical with appropriate precautions to prevent eye contact. The primary hazard is irritation upon direct contact with the eyes.<sup>[1][2]</sup>

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Lithium myristate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>27</sub> LiO <sub>2</sub>
Molecular Weight	234.3 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Solid, dry powder <a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	220-221 °C
Boiling Point	319.6 °C (estimated) <a href="#">[3]</a> <a href="#">[4]</a>
Solubility	Soluble in water <a href="#">[3]</a>
Flash Point	144.8 °C (estimated) <a href="#">[4]</a> <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedures

To minimize exposure and ensure safe handling, the following step-by-step procedures should be followed:

### 1. Engineering Controls:

- Always handle **Lithium myristate** in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when handling large quantities or when generating dust is likely.

### 2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory to prevent eye contact. A face shield should be worn in situations with a higher risk of splashing or dust generation.[\[2\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- Body Protection: A lab coat or other protective clothing should be worn.

### 3. Handling Procedures:

- Avoid the formation of dust and aerosols.[2]
- Use a scoop or spatula to handle the solid material.
- Close the container tightly after each use to prevent contamination and absorption of moisture.
- Wash hands thoroughly after handling.[2]

#### 4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[2]
- Store away from incompatible materials, such as strong oxidizing agents.

## Disposal Plan: Step-by-Step Disposal Procedures

Proper disposal of **Lithium myristate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

#### 1. Waste Identification and Collection:

- All disposable materials contaminated with **Lithium myristate**, including gloves, bench paper, and empty containers, should be considered chemical waste.
- Collect solid chemical waste in a designated, properly labeled, and sealable container.

#### 2. Waste Storage:

- Store the chemical waste container in a designated and secure area, away from general laboratory traffic.
- Ensure the waste container is compatible with the chemical and properly sealed to prevent leaks or spills.

#### 3. Waste Disposal:

- Dispose of the chemical waste through your institution's hazardous waste management program.
- Do not dispose of **Lithium myristate** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Lithium myristate** in a laboratory setting.

Caption: Workflow for the safe handling and disposal of **Lithium myristate**.

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## References

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